

# 8,11,14-Eicosatriynoic Acid solubility in DMSO and ethanol

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## Compound of Interest

Compound Name: 8,11,14-Eicosatriynoic Acid

Cat. No.: B1662389

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## Technical Support Center: 8,11,14-Eicosatriynoic Acid

This guide provides technical information and troubleshooting advice for researchers, scientists, and drug development professionals working with **8,11,14-Eicosatriynoic Acid**, focusing on its solubility in DMSO and ethanol.

## Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **8,11,14-Eicosatriynoic Acid** in common laboratory solvents?

**8,11,14-Eicosatriynoic Acid** is readily soluble in organic solvents such as DMSO and ethanol. [1] It is sparingly soluble in aqueous buffers like PBS. [1] For detailed solubility data, please refer to the table below.

Q2: I am having trouble dissolving the compound. What should I do?

If you encounter solubility issues, we recommend the following troubleshooting steps:

- Vortexing: Ensure the solution is mixed thoroughly by vortexing for a few minutes.
- Warming: Gently warm the solution to 37°C to aid dissolution.

- Sonication: Sonicating the solution can help break up any particulates and enhance solubility.[\[2\]](#)

Q3: How should I prepare a stock solution of **8,11,14-Eicosatriynoic Acid**?

We recommend preparing a high-concentration stock solution in an organic solvent like DMSO or ethanol. A detailed protocol for this procedure is provided in the "Experimental Protocols" section of this document.

Q4: How should I store stock solutions of **8,11,14-Eicosatriynoic Acid**?

Once prepared, it is advisable to aliquot the stock solution into single-use vials to prevent degradation from repeated freeze-thaw cycles.[\[3\]](#) For long-term storage, it is recommended to store the stock solution at -80°C (for up to 6 months) or -20°C (for up to 1 month).[\[2\]](#)[\[3\]](#) The solid form of the compound is stable for at least four years when stored at -20°C.[\[1\]](#)

## Data Presentation

### Solubility Data Summary

The following table summarizes the solubility of **8,11,14-Eicosatriynoic Acid** in various solvents.

Solvent	Concentration
DMSO	100 mg/mL <a href="#">[1]</a>
Ethanol	100 mg/mL <a href="#">[1]</a>
DMF	100 mg/mL <a href="#">[1]</a>
0.15 M Tris-HCl (pH 8.5)	1 mg/mL <a href="#">[1]</a>
PBS (pH 7.2)	0.15 mg/mL <a href="#">[1]</a>

## Experimental Protocols

### Protocol 1: Preparation of a 10 mg/mL Stock Solution

This protocol describes the preparation of a 10 mg/mL stock solution of **8,11,14-Eicosatriynoic Acid** in DMSO or ethanol.

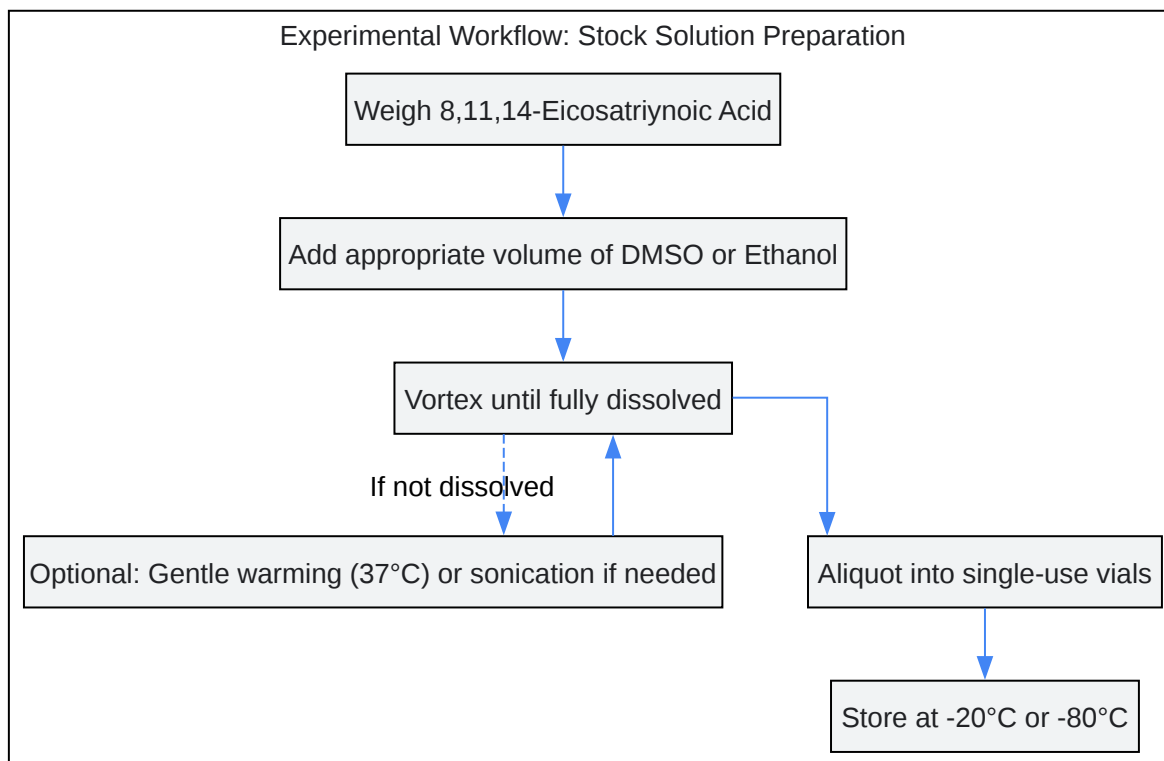
Materials:

- **8,11,14-Eicosatriynoic Acid** (crystalline solid)
- Anhydrous DMSO or Ethanol
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes

Procedure:

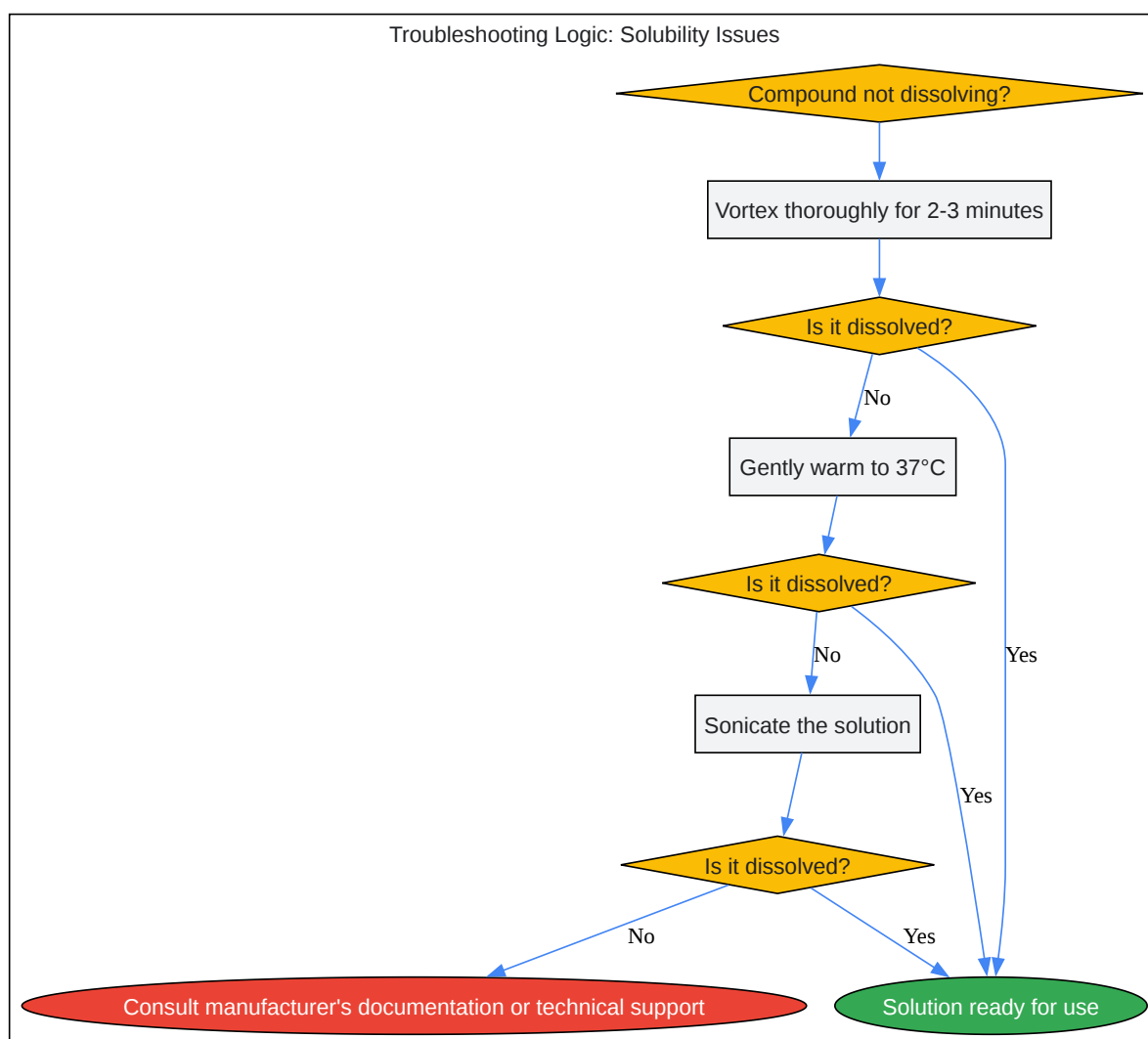
- **Weighing:** Accurately weigh the desired amount of **8,11,14-Eicosatriynoic Acid**. For example, to prepare 1 mL of a 10 mg/mL solution, weigh 10 mg of the compound.
- **Solvent Addition:** Add the appropriate volume of the chosen solvent (DMSO or ethanol) to the vial containing the compound. For a 10 mg/mL solution, add 1 mL of solvent.
- **Dissolution:** Cap the vial securely and vortex the solution until the compound is completely dissolved. If necessary, use the troubleshooting steps described in the FAQs (gentle warming or sonication).
- **Storage:** Aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C as recommended.

## Visualizations



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Caption: Workflow for preparing a stock solution.



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Caption: Troubleshooting flowchart for solubility.

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## References

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